

1-Benzylazetidin-3-amine Dihydrochloride: A Review of Available Scientific Literature

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Compound of Interest

Compound Name: 1-Benzylazetidin-3-amine dihydrochloride

Cat. No.: B578797

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Benzylazetidin-3-amine dihydrochloride is a synthetic organic compound featuring a core azetidine ring, a four-membered nitrogen-containing heterocycle. This structural motif is of significant interest in medicinal chemistry due to its presence in a variety of biologically active molecules. The constrained nature of the azetidine ring can impart favorable pharmacological properties, such as increased metabolic stability and improved binding affinity to biological targets. This technical guide provides a review of the currently available scientific and technical information regarding **1-benzylazetidin-3-amine dihydrochloride**, with a focus on its synthesis, chemical properties, and potential applications in drug discovery.

Chemical Properties and Data

Publicly available data on **1-Benzylazetidin-3-amine dihydrochloride** is primarily limited to basic chemical identifiers and properties. A summary of this information is presented in Table 1.

Property	Value	Source
CAS Number	1307683-81-3	BLD Pharm
Molecular Formula	C ₁₀ H ₁₆ Cl ₂ N ₂	BLD Pharm
Molecular Weight	235.15 g/mol	BLD Pharm
Appearance	White to off-white solid (presumed)	General chemical knowledge
Solubility	Expected to be soluble in water	General chemical knowledge

Synthesis and Experimental Protocols

Detailed, peer-reviewed synthetic protocols specifically for **1-benzylazetidin-3-amine dihydrochloride** are not readily available in the public scientific literature. However, based on general principles of organic chemistry and synthetic routes for analogous structures, a plausible synthetic pathway can be proposed. The synthesis would likely involve the construction of the N-benzyl-azetidine core followed by the introduction of the amine functionality at the 3-position.

A general workflow for the synthesis of substituted azetidines is depicted in the following diagram.



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Caption: Proposed general synthetic workflow for **1-Benzylazetidin-3-amine dihydrochloride**.

It is important to note that this represents a generalized scheme, and the specific reagents, reaction conditions, and purification methods would require experimental optimization.

While a specific protocol for the target molecule is elusive, a method for a related compound, 1-benzhydryl-3-hydroxylazetidine hydrochloride, has been described in the patent literature

(CN104356040A). This process involves the reaction of benzhydrylamine with epichlorohydrin in methanol. Although not a direct synthesis of the target amine, it provides insight into the formation of the core azetidine structure.

Biological Activity and Applications in Drug Discovery

There is a significant lack of published data on the specific biological activity of **1-benzylazetidin-3-amine dihydrochloride**. However, the broader class of azetidine derivatives has been explored for a variety of therapeutic applications. For instance, derivatives of the related 1-benzhydryl-N-methylazetidin-3-amine have been investigated for their potential as anticonvulsant and antidepressant agents.^[1]

The azetidine scaffold is often incorporated into drug candidates to modulate their physicochemical properties and pharmacological profiles. The benzyl group in **1-benzylazetidin-3-amine dihydrochloride** provides a lipophilic character, which can influence its absorption, distribution, metabolism, and excretion (ADME) properties. The primary amine at the 3-position offers a key functional group for further chemical modification and derivatization, allowing for the exploration of structure-activity relationships (SAR).

Given the structural similarities to other biologically active azetidines, it is plausible that **1-benzylazetidin-3-amine dihydrochloride** could serve as a valuable building block or intermediate in the synthesis of novel therapeutic agents targeting the central nervous system or other disease areas. However, without specific biological data, its role in any signaling pathway remains speculative.

Conclusion and Future Directions

1-Benzylazetidin-3-amine dihydrochloride is a chemical entity with potential utility in medicinal chemistry and drug discovery. However, the publicly available scientific literature is currently sparse, with a notable absence of detailed synthetic protocols, quantitative biological data, and defined roles in cellular signaling. The information that is available is largely confined to chemical supplier databases and patent literature for related compounds.

For researchers and drug development professionals, this compound represents an under-explored area. Future research should focus on:

- Development and publication of a robust and scalable synthetic route to make the compound more accessible for research.
- Screening for biological activity across a range of therapeutically relevant targets to identify potential lead compounds.
- Elucidation of the structure-activity relationships of derivatives to optimize for potency, selectivity, and pharmacokinetic properties.

The generation of such data will be crucial in determining the true potential of **1-benzylazetidin-3-amine dihydrochloride** and its derivatives as valuable tools in the development of new medicines.

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References

- 1. Buy 1-benzhydryl-N-methylazetidin-3-amine | 69159-49-5 [smolecule.com]
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